

Safe handling and storage procedures for 2-Amino-4-bromobenzoic acid

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Compound of Interest

Compound Name: 2-Amino-4-bromobenzoic acid

Cat. No.: B1266472 Get Quote

Technical Support Center: 2-Amino-4-bromobenzoic Acid

This technical support guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **2-Amino-4-bromobenzoic** acid (CAS No. 20776-50-5).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with 2-Amino-4-bromobenzoic acid?

A1: **2-Amino-4-bromobenzoic acid** is considered hazardous. The primary hazards include:

- Harmful if swallowed: It can be toxic if ingested.[1][2][3]
- Causes skin irritation: Direct contact with skin may lead to irritation.[2][4]
- Causes serious eye irritation: Contact with eyes can result in serious irritation. [2][4]
- May cause respiratory irritation: Inhalation of dust may irritate the respiratory system.[4][5]
- Q2: What personal protective equipment (PPE) is required when handling this compound?
- A2: To ensure safety, the following personal protective equipment (PPE) is mandatory:



- Eye and Face Protection: Chemical safety goggles compliant with EU Standard EN166 or OSHA 29 CFR 1910.133 are necessary to prevent eye contact.[5][6]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure.[5][6]
- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) should be used when engineering controls are insufficient or during spill cleanup.[5][6]

Q3: What are the proper storage conditions for **2-Amino-4-bromobenzoic acid**?

A3: Proper storage is crucial for maintaining the integrity and safety of the compound. Store it in a tightly closed container in a dry, cool, and well-ventilated place.[1][6] Some sources recommend storing it under an inert atmosphere at room temperature.[7] For stock solutions, storage at -20°C for up to one month or -80°C for up to six months, protected from light, is advised.[8]

Q4: What materials are incompatible with 2-Amino-4-bromobenzoic acid?

A4: Avoid contact with strong oxidizing agents.[6]

Q5: What should I do in case of accidental exposure?

A5: Immediate action is critical in case of exposure:

- If Swallowed: Rinse your mouth and call a POISON CENTER or doctor immediately.[1][2][6]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. If you are wearing contact lenses, remove them if it is easy to do so. Continue rinsing.[2][6]
- In Case of Skin Contact: Wash the affected area with soap and plenty of water.
- If Inhaled: Move to fresh air. If you are not breathing, give artificial respiration. [2][6]

Troubleshooting Guide



| Issue | Possible Cause | Solution |
|--|---|---|
| Material has changed color (no longer white to light yellow/orange/green). | Exposure to light, air, or contaminants. | Do not use the material as its purity may be compromised. Dispose of it according to hazardous waste protocols. Ensure proper storage in a tightly sealed, opaque container in a cool, dark, and dry place. |
| Inconsistent experimental results. | Impure or degraded starting material. | Verify the purity of the 2- Amino-4-bromobenzoic acid. Consider re-purifying the material if necessary. Always use material from a properly stored container. |
| Difficulty dissolving the compound. | Use of an inappropriate solvent. | Refer to literature for appropriate solvents for your specific reaction. Based on its structure, consider polar organic solvents. |
| Irritation or allergic reaction despite wearing gloves. | Permeation of the chemical through the glove material or contamination of lab surfaces. | Ensure you are using the correct type of chemical-resistant gloves and that they are not compromised. Regularly clean all work surfaces to prevent secondary contact. |

Quantitative Data Summary



| Property | Value | Source |
|--|---|--------|
| Melting Point | 230 - 234 °C | [6][9] |
| 204 - 208 °C | | |
| 252 - 254 °C | | _ |
| Boiling Point | 352.4 ± 32.0 °C at 760 mmHg | [9] |
| Storage Temperature (Solid) | Room temperature | [7] |
| Storage Temperature (Stock Solution) | -20°C (up to 1 month, protect from light) | [8] |
| -80°C (up to 6 months, protect from light) | [8] | |
| рКа | 4.71 ± 0.10 (Predicted) | [7] |

Experimental Protocols

Protocol 1: General Handling and Weighing

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably within a
 certified chemical fume hood.[5] Confirm that an eyewash station and safety shower are
 readily accessible.[5]
- Don PPE: Put on all required personal protective equipment, including chemical safety goggles, a lab coat, and chemical-resistant gloves.
- Handling: Carefully open the container, avoiding the creation of dust. Use a clean spatula to transfer the desired amount of the solid to a weighing vessel.
- Weighing: Weigh the compound on an analytical balance.
- Cleanup: After weighing, tightly seal the container and return it to its proper storage location.
 Clean any residual dust from the balance and surrounding area using appropriate methods.



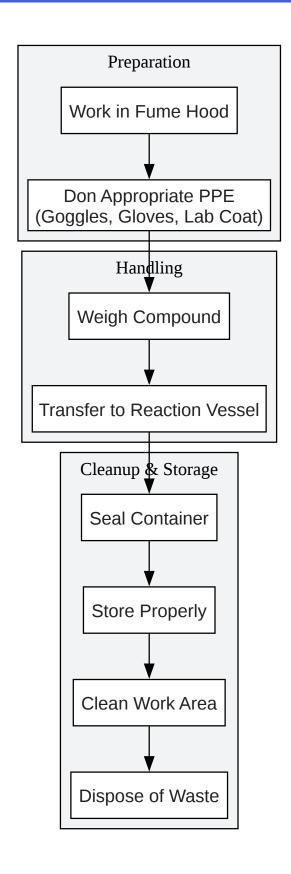
 Waste Disposal: Dispose of any contaminated materials (e.g., weighing paper, gloves) as hazardous waste in accordance with local regulations.

Protocol 2: Spill Management

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[5]
- Ventilate: Ensure the area is well-ventilated.[5]
- Containment: Wearing appropriate PPE, contain the spill by sweeping up the solid material and placing it into a suitable, labeled container for disposal. [6] Avoid generating dust.
- Decontamination: Thoroughly clean the spill area with a suitable solvent, followed by washing with soap and water.[5]
- Disposal: Treat all materials used for cleanup as hazardous waste and dispose of them according to institutional and governmental regulations.

Visualizations

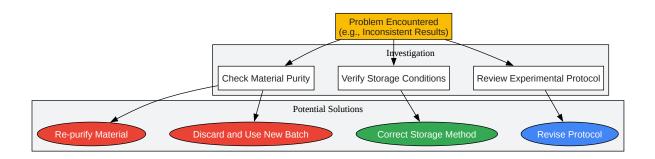




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Caption: Experimental workflow for the safe handling of **2-Amino-4-bromobenzoic acid**.





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Caption: Logical relationship diagram for troubleshooting experimental issues.

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